Application Note: Spectroscopic Characterization of 4-(Hydroxy(4-methoxyphenyl)methyl)benzonitrile

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Compound of Interest

Compound Name:	*4-(Hydroxy(4-methoxyphenyl)methyl)benzonitrile*
CAS No.:	*174813-84-4*
Cat. No.:	*B178250*

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Abstract

This technical guide provides a comprehensive framework for the spectroscopic characterization of the organic compound **4-(Hydroxy(4-methoxyphenyl)methyl)benzonitrile**. While direct experimental spectra for this specific molecule are not widely published, this document leverages established principles of spectroscopy and data from structurally related compounds to predict its characteristic spectral features. Detailed protocols for Nuclear Magnetic Resonance (NMR) spectroscopy, Fourier-Transform Infrared (FT-IR) spectroscopy, Ultraviolet-Visible (UV-Vis) spectroscopy, and Mass Spectrometry (MS) are provided to enable researchers to acquire and interpret high-quality data for this diarylmethanol derivative. The causality behind experimental choices is emphasized to ensure robust and reliable analytical outcomes.

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Introduction: The Importance of Structural Verification

In the field of drug discovery and development, the unambiguous determination of a molecule's structure is a critical first step. The biological activity of a compound is intrinsically linked to its three-dimensional architecture and electronic properties. "**4-(Hydroxy(4-methoxyphenyl)methyl)benzonitrile**" (Figure 1) is a diarylmethanol derivative possessing several key functional groups: a benzonitrile moiety, an anisole ring, and a secondary alcohol. Each of these contributes to its overall chemical and physical properties, and therefore, its potential as a therapeutic agent or synthetic intermediate.

This application note serves as a practical guide for researchers to confirm the identity and purity of "**4-(Hydroxy(4-methoxyphenyl)methyl)benzonitrile**" using a suite of standard spectroscopic techniques.

Figure 1: Chemical Structure of **4-(Hydroxy(4-methoxyphenyl)methyl)benzonitrile**

Caption: Molecular structure of the target compound.

Physicochemical Properties & Predicted Spectral Data

A thorough understanding of the expected analytical data is paramount before embarking on experimental work. The following table summarizes the key physicochemical properties and predicted spectroscopic features of **4-(Hydroxy(4-methoxyphenyl)methyl)benzonitrile**.

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Property	Value	Source/Rationale
Molecular Formula	$C_{15}H_{13}NO_2$	Atomaxchem[1]
Molecular Weight	239.27 g/mol	Atomaxchem[1]
Predicted ^{1}H NMR	See Table 2	Based on analysis of similar structures and standard chemical shift ranges.
Predicted ^{13}C NMR	See Table 3	Based on analysis of similar structures and standard chemical shift ranges.
Predicted FT-IR	See Table 4	Based on characteristic vibrational frequencies of functional groups.
Predicted UV-Vis	~225 nm, ~275 nm	Based on the electronic transitions of the benzonitrile and anisole chromophores.[2][3][4][5][6]
Predicted Mass Spec.	$[M+H]^+$ = 240.10	Based on molecular formula and common ionization techniques (e.g., ESI).

Predicted ^{1}H NMR Spectral Data

Table 2: Predicted ^{1}H NMR Chemical Shifts (in $CDCl_3$, relative to TMS)

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Proton Assignment	Predicted δ (ppm)	Multiplicity	Integration	Rationale
Ar-H (benzonitrile)	7.4-7.7	m	4H	Protons on the benzonitrile ring, with electron-withdrawing -CN group causing downfield shift.
Ar-H (anisole)	6.8-7.3	m	4H	Protons on the anisole ring, influenced by the electron-donating -OCH_3 group.
-CH(OH)-	~5.8	s	1H	Benzylic proton, deshielded by adjacent aromatic rings and hydroxyl group.
-OH	2.0-4.0	br s	1H	Exchangeable proton, chemical shift is concentration and solvent dependent.
-OCH_3	~3.8	s	3H	Protons of the methoxy group. [7]

Predicted ^{13}C NMR Spectral Data

Table 3: Predicted ^{13}C NMR Chemical Shifts (in $CDCl_3$)

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Carbon Assignment	Predicted δ (ppm)	Rationale
-CN	118-120	Characteristic chemical shift for a nitrile carbon.[7]
Quaternary C (benzonitrile)	~112	Carbon to which the nitrile is attached.[7]
Quaternary C (anisole)	~130	Carbon to which the benzylic CH(OH) is attached.
Ar-CH (benzonitrile)	128-133	Aromatic carbons of the benzonitrile ring.
Ar-CH (anisole)	114-129	Aromatic carbons of the anisole ring.
C-OCH_3 (anisole)	~160	Aromatic carbon attached to the methoxy group.[7]
-CH(OH)-	70-80	Benzylic carbon, shifted downfield by the hydroxyl group.
-OCH_3	~55	Carbon of the methoxy group. [7]

Predicted FT-IR Absorption Bands

Table 4: Predicted FT-IR Characteristic Vibrational Frequencies

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Functional Group	Predicted Wavenumber (cm^{-1})	Intensity	Vibrational Mode
O-H	3500-3200	Broad, Medium	Alcohol O-H stretch
C-H (aromatic)	3100-3000	Medium	sp^2 C-H stretch
C-H (aliphatic)	3000-2850	Medium	sp^3 C-H stretch
C≡N	2240-2220	Sharp, Medium	Nitrile C≡N stretch[8][9]
C=C (aromatic)	1600-1450	Medium-Strong	Aromatic ring C=C stretching
C-O (alcohol)	1260-1000	Strong	C-O stretch
C-O (ether)	1300-1200, 1150-1085	Strong	Asymmetric and symmetric C-O-C stretch of anisole moiety

Experimental Protocols

The following protocols are designed to be a starting point for the spectroscopic analysis of "**4-(Hydroxy(4-methoxyphenyl)methyl)benzonitrile**". Instrument parameters may need to be optimized for the specific equipment used.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Rationale: NMR spectroscopy is the most powerful technique for elucidating the carbon-hydrogen framework of an organic molecule. ^{1}H NMR will identify the number and connectivity of protons, while ^{13}C NMR will provide information about the carbon backbone.

Protocol Workflow: NMR Analysis

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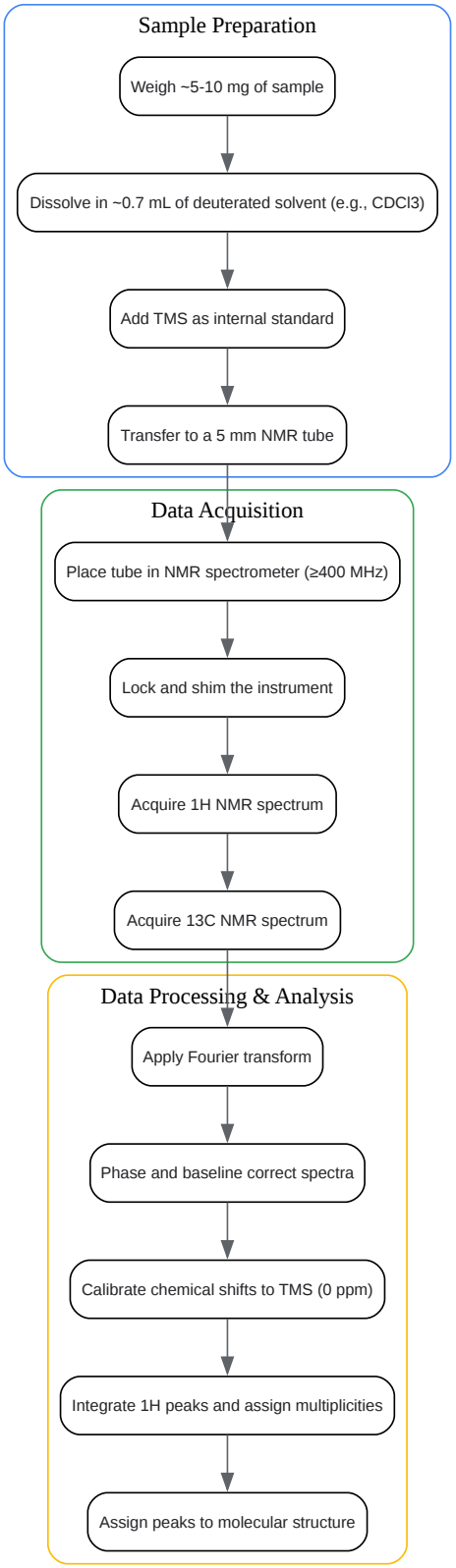

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Caption: Workflow for NMR spectroscopic analysis.

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Step-by-Step Protocol:

- Sample Preparation:
  - Accurately weigh 5-10 mg of "**4-(Hydroxy(4-methoxyphenyl)methyl)benzonitrile**".
  - Dissolve the sample in approximately 0.7 mL of a suitable deuterated solvent (e.g., Chloroform-d, $CDCl_3$) in a clean, dry vial.
  - Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
  - Transfer the solution to a 5 mm NMR tube.
- Instrument Setup:
  - Insert the NMR tube into the spectrometer (a 400 MHz or higher field instrument is recommended for better resolution).
  - Lock the spectrometer on the deuterium signal of the solvent.
  - Shim the magnetic field to obtain a homogeneous field, indicated by a sharp, symmetrical solvent peak.
- ^{1}H NMR Acquisition:
  - Acquire the ^{1}H NMR spectrum using standard acquisition parameters (e.g., 16-32 scans, relaxation delay of 1-2 seconds).
- ^{13}C NMR Acquisition:
  - Acquire the ^{13}C NMR spectrum. A proton-decoupled experiment is standard. Due to the lower natural abundance of ^{13}C, a larger number of scans will be required.
- Data Processing:
  - Apply Fourier transformation to the raw data (FID).
  - Phase and baseline correct the resulting spectra.

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- Calibrate the chemical shift scale using the TMS peak at 0 ppm.
- For the ^{1}H spectrum, integrate the peaks to determine the relative number of protons and determine the multiplicity (singlet, doublet, triplet, etc.) of each signal.
- Correlate the observed peaks with the predicted chemical shifts in Tables 2 and 3.

Fourier-Transform Infrared (FT-IR) Spectroscopy

Rationale: FT-IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Protocol Workflow: FT-IR Analysis

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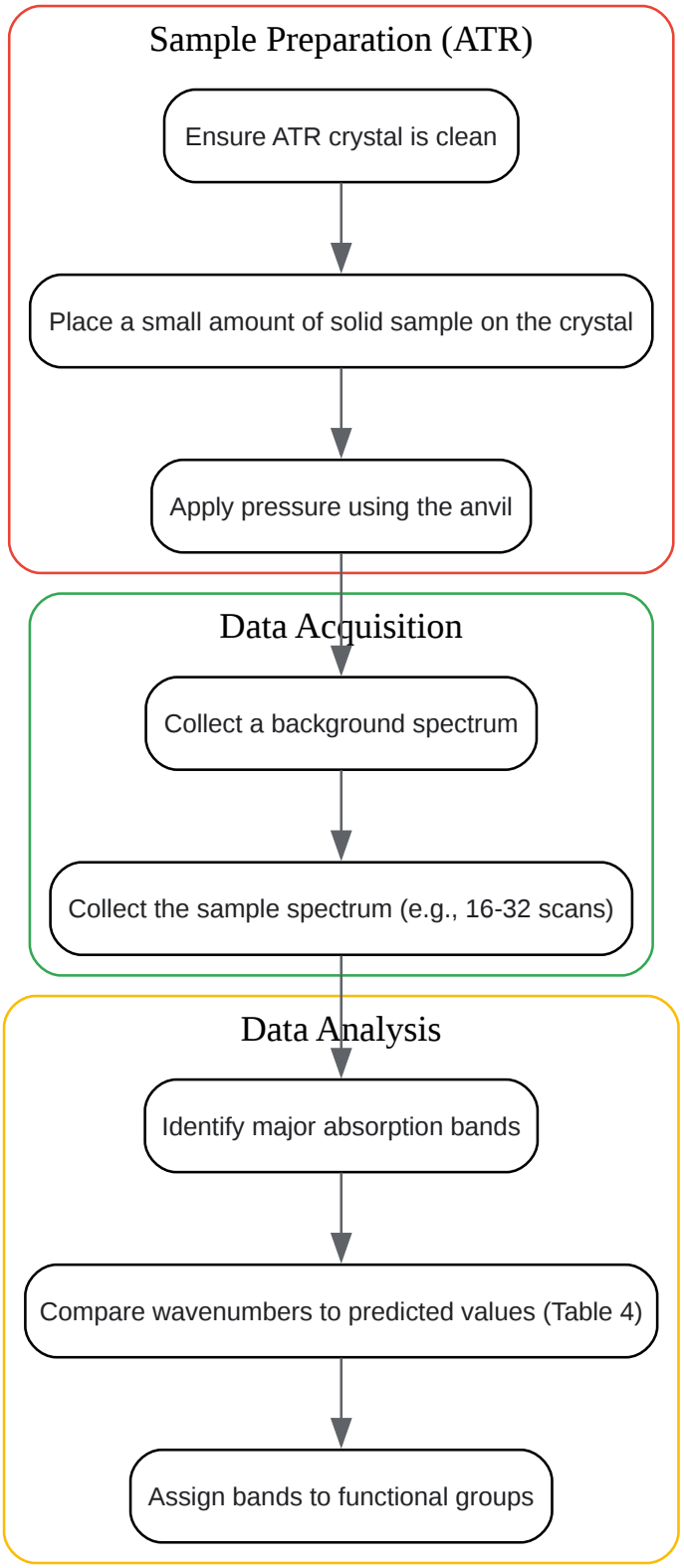

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Caption: Workflow for FT-IR spectroscopic analysis.

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Step-by-Step Protocol (using Attenuated Total Reflectance - ATR):

- Instrument Preparation:
  - Ensure the ATR crystal (e.g., diamond or germanium) is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
- Background Collection:
  - Collect a background spectrum. This is a crucial step to account for atmospheric CO_2 and water vapor, as well as any signals from the instrument itself.
- Sample Analysis:
  - Place a small amount of the solid "**4-(Hydroxy(4-methoxyphenyl)methyl)benzonitrile**" sample onto the ATR crystal.
  - Lower the anvil to apply firm and even pressure to the sample, ensuring good contact with the crystal.
  - Collect the sample spectrum, typically by co-adding 16 to 32 scans at a resolution of 4 cm^{-1}.
- Data Interpretation:
  - The resulting spectrum will be of absorbance or transmittance versus wavenumber (cm^{-1}).
  - Identify the major absorption bands and compare their positions and shapes to the predicted values in Table 4 to confirm the presence of the key functional groups.

Ultraviolet-Visible (UV-Vis) Spectroscopy

Rationale: UV-Vis spectroscopy provides information about the electronic transitions within a molecule, particularly those involving conjugated π-systems. The benzonitrile and anisole rings in the target molecule are expected to produce characteristic absorption bands.

Step-by-Step Protocol:

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- Sample Preparation:
  - Prepare a dilute solution of the compound in a UV-transparent solvent (e.g., methanol or ethanol). A typical concentration is in the range of 10^{-5} to 10^{-6} M.
  - Prepare a blank solution containing only the solvent.
- Instrument Setup:
  - Use a dual-beam UV-Vis spectrophotometer.
  - Place the blank solution in the reference beam path.
- Data Acquisition:
  - Place the sample solution in the sample beam path.
  - Scan a range of wavelengths, typically from 200 to 400 nm.
- Data Analysis:
  - Identify the wavelength(s) of maximum absorbance (λ_max).
  - Compare the observed λ_max values with the predicted values. The presence of two aromatic rings should result in distinct absorption bands.[2][3][4][5][6]

Mass Spectrometry (MS)

Rationale: Mass spectrometry is used to determine the molecular weight of a compound and can provide information about its structure through fragmentation patterns.

Step-by-Step Protocol (using Electrospray Ionization - ESI):

- Sample Preparation:
  - Prepare a dilute solution of the sample in a solvent suitable for ESI, such as methanol or acetonitrile, at a concentration of approximately 1 µg/mL.
- Instrument Setup:

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- Infuse the sample solution into the ESI source of the mass spectrometer at a low flow rate (e.g., 5-10 µL/min).
- Operate the mass spectrometer in positive ion mode to detect the protonated molecule $[M+H]^+$.

- Data Acquisition:
  - Acquire the mass spectrum over a relevant m/z range (e.g., 100-500).
- Data Analysis:
  - Identify the peak corresponding to the protonated molecule $[M+H]^+$. For $C_{15}H_{13}NO_2$, the expected m/z would be approximately 240.10.
  - If tandem MS (MS/MS) is available, fragment the parent ion to obtain structural information. Expected fragmentation would involve the loss of water (-18 Da) from the alcohol or cleavage of the bond between the two aromatic rings.

Conclusion

The combination of NMR, FT-IR, UV-Vis, and Mass Spectrometry provides a powerful and comprehensive toolkit for the structural characterization of "**4-(Hydroxy(4-methoxyphenyl)methyl)benzonitrile**". By following the detailed protocols and comparing the acquired data with the predicted spectral features outlined in this guide, researchers can confidently verify the identity and purity of their synthesized or procured material. This rigorous analytical approach is fundamental to ensuring the integrity of subsequent research and development activities.

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